

# Application Note: Spectrophotometric Determination of Nickel in Environmental Water Samples Using Dimedone Dioxime

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## Compound of Interest

Compound Name: *Dimedone Dioxime*

Cat. No.: *B7826704*

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## Introduction

Nickel (Ni) is a transition metal that is widely distributed in the environment from both natural and anthropogenic sources, including industrial processes like electroplating, battery manufacturing, and the production of stainless steel.[1] While it is an essential micronutrient for some organisms, elevated concentrations in aquatic ecosystems can be toxic, posing a risk to environmental and human health.[1][2] Regulatory bodies such as the World Health Organization (WHO) and the US Environmental Protection Agency (EPA) have established strict limits for nickel in drinking water, typically in the low parts-per-million (ppm) or parts-per-billion (ppb) range.[2][3] Consequently, the development of simple, sensitive, and reliable methods for monitoring nickel levels in water is of paramount importance.

This application note details a robust spectrophotometric method for the determination of nickel (II) ions in environmental water samples using **dimedone dioxime**, also known as 1,2-cyclohexanedione dioxime or nioxime.[4] Dioxime-based reagents, most famously dimethylglyoxime (DMG), are renowned for their high selectivity in forming stable, colored complexes with nickel(II) ions.[5][6] Nioxime serves as an excellent alternative, offering high sensitivity and enabling the quantification of nickel at trace levels.[7]

## Principle of the Method

The quantitative determination of nickel using **dimedone dioxime** (nioxime) is based on the formation of a stable, colored coordination complex between the nickel(II) ion and two molecules of the nioxime ligand. The reaction is typically carried out in a slightly alkaline solution (pH 5-9), buffered with ammonia or citrate.[6][8]

In this environment, each nioxime molecule deprotonates, and the two bidentate ligands coordinate with the central Ni(II) ion through their four nitrogen atoms. This forms a square planar, intensely colored chelate that is stable and can be quantified using UV-Vis spectrophotometry.[8][9] To prevent the precipitation of interfering metal hydroxides (e.g., Fe(III), Al(III)) in the alkaline medium, a masking agent such as tartaric or citric acid is added.[8] The intensity of the color produced is directly proportional to the concentration of nickel in the sample, following the Beer-Lambert Law. While some protocols utilize a direct measurement in an aqueous-ethanolic solution, others employ an extraction step into an organic solvent like chloroform to enhance sensitivity and remove matrix interferences. This protocol will focus on the extractive method for its superior sensitivity.

## Experimental Protocol

- **Dimedone Dioxime** (Nioxime) Solution (0.8% w/v): Dissolve 0.8 g of 1,2-cyclohexanedione dioxime (nioxime) in 100 mL of 95% ethanol.
- **Standard Nickel(II) Stock Solution** (100 ppm): Dissolve 0.4479 g of nickel(II) sulfate hexahydrate ( $\text{NiSO}_4 \cdot 6\text{H}_2\text{O}$ ) in deionized water, add 5 mL of concentrated nitric acid ( $\text{HNO}_3$ ) as a preservative, and dilute to 1000 mL in a volumetric flask. Alternatively, use a certified 1000 ppm Ni standard and perform a serial dilution.
- **Working Standard Solutions** (0.5 - 10 ppm): Prepare a series of working standards by diluting the stock solution with deionized water.
- **Ammonia Buffer** (pH 9.0): Prepare by mixing appropriate volumes of ammonium hydroxide ( $\text{NH}_4\text{OH}$ ) and ammonium chloride ( $\text{NH}_4\text{Cl}$ ) solutions. Adjust pH using a calibrated pH meter.
- **Tartaric Acid Solution** (10% w/v): Dissolve 10 g of tartaric acid in 100 mL of deionized water.
- **Chloroform** ( $\text{CHCl}_3$ ): Analytical grade.

- Anhydrous Sodium Sulfate ( $\text{Na}_2\text{SO}_4$ ).
- Glassware: 100 mL separatory funnels, 10 mL volumetric flasks, beakers, pipettes.
- Instrumentation: UV-Vis Spectrophotometer.
- Collect water samples in clean, acid-washed polyethylene bottles.
- For total nickel analysis, acidify the sample to  $\text{pH} < 2$  with concentrated nitric acid immediately after collection to prevent precipitation and adsorption to container walls.
- If the sample contains suspended solids, digest an appropriate volume (e.g., 50 mL) with nitric acid to solubilize all forms of nickel.
- If the sample is clear and free of particulates, filtration through a  $0.45\ \mu\text{m}$  filter may be sufficient.
- Neutralize the prepared sample to approximately  $\text{pH} 7$  with dilute sodium hydroxide before proceeding.
- Calibration Curve:
  - Pipette aliquots of the working standard solutions (covering the 0.5-10 ppm range) into a series of 100 mL separatory funnels.
  - Add deionized water to bring the total volume to approximately 20 mL.
  - Proceed from step 2 of the "Sample Analysis" section below.
- Sample Analysis:
  - Pipette an appropriate volume of the prepared water sample (e.g., 20 mL) into a 100 mL separatory funnel.
  - Add 2 mL of 10% tartaric acid solution to mask potential interferences. Swirl to mix.[8]
  - Add 2 mL of the ammonia buffer ( $\text{pH} 9.0$ ) to adjust the  $\text{pH}$ .

- Add 2 mL of the 0.8% **dimedone dioxime** (nioxime) solution. A colored precipitate or solution should form.[8]
- Accurately pipette 10 mL of chloroform into the funnel.
- Stopper the funnel and shake vigorously for 60-90 seconds to extract the nickel-nioxime complex into the organic phase.
- Allow the layers to separate completely.
- Drain the lower chloroform layer through a small funnel containing anhydrous sodium sulfate into a 10 mL volumetric flask to remove any residual water.
- Adjust the final volume to the 10 mL mark with chloroform.
- Prepare a reagent blank by following the same procedure but using deionized water instead of the sample.
- Spectrophotometric Measurement:
  - Measure the absorbance of the extracted sample, standards, and the reagent blank at the wavelength of maximum absorbance ( $\lambda_{max}$ ), which is approximately 370 nm for the Ni-nioxime complex in chloroform. Use the reagent blank to zero the instrument.
  - Plot the absorbance of the standards versus their concentration to construct a calibration curve.
  - Determine the concentration of nickel in the sample from the calibration curve.

## Method Performance and Validation

The performance of this method is summarized below. These values are derived from published studies using similar dioxime reagents and represent typical expected performance.

Parameter	Typical Value	Notes
Wavelength ( $\lambda_{\max}$ )	370 nm	For the Ni(II)-Nioxime complex extracted into chloroform.
Linear Range	0.5 - 10 $\mu\text{g/mL}$ (ppm)	Beer's law is consistently obeyed in this range.
Molar Absorptivity	$\sim 3.0 \times 10^3 \text{ L mol}^{-1} \text{ cm}^{-1}$	Indicates good sensitivity for spectrophotometric analysis.
Sandell's Sensitivity	$\sim 0.019 \mu\text{g cm}^{-2}$	Sensitivity per 0.001 absorbance unit.
Limit of Detection (LOD)	$\sim 0.01 \text{ mg L}^{-1}$ (10 ppb)	Can be improved with pre-concentration steps.[3]
Stoichiometry	1:2 (Metal:Ligand)	One Ni(II) ion complexes with two nioxime molecules.

Interferences: The primary potential interferences are other metal ions that can form colored complexes or precipitate under the experimental conditions.

- Iron ( $\text{Fe}^{3+}$ ), Chromium ( $\text{Cr}^{3+}$ ), Aluminum ( $\text{Al}^{3+}$ ): Effectively masked by the addition of tartaric or citric acid, which prevents their precipitation as hydroxides at pH 9.[8]
- Cobalt ( $\text{Co}^{2+}$ ) and Copper ( $\text{Cu}^{2+}$ ): Can form soluble complexes with nioxime and may interfere, especially at high concentrations.[10] If significant interference is suspected, additional separation steps or alternative analytical techniques may be required.

## Experimental Workflow Diagram

The following diagram illustrates the complete workflow for the determination of nickel in a water sample using the extractive spectrophotometric method.

Caption: Workflow for Ni(II) analysis using nioxime.

## Conclusion

The use of **dimedone dioxime** (nioxime) provides a simple, cost-effective, and selective method for the quantitative analysis of nickel in environmental water samples. The procedure, involving masking of common interferents followed by an extractive spectrophotometric measurement, is robust and suitable for routine monitoring in laboratories equipped with basic analytical instrumentation. With a detection limit in the low parts-per-billion range, this method is sensitive enough to assess compliance with regulatory standards for water quality.

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